

Application Notes and Protocols: GA 0113

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Compound of Interest		
Compound Name:	GA 0113	
Cat. No.:	B15570767	Get Quote

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Introduction

GA 0113 is a potent and orally active nonpeptide angiotensin II (Ang II) type 1 (AT1) receptor antagonist. As a quinoline derivative, it demonstrates high affinity and selectivity for the AT1 receptor, playing a crucial role in research related to the renin-angiotensin system (RAS). The RAS is a critical regulator of blood pressure, fluid and electrolyte balance, and vascular resistance. Dysregulation of this system is implicated in various cardiovascular diseases, including hypertension, heart failure, and diabetic nephropathy. **GA 0113** serves as a valuable tool for researchers investigating the physiological and pathological roles of Ang II signaling through the AT1 receptor. These application notes provide a general protocol for the preparation and storage of **GA 0113** solutions for in vitro and in vivo research applications.

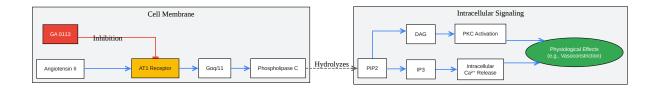
Chemical Information

Property	Value
CAS Number	200639-61-8
Chemical Formula	C27H24F3N5O2S
Molecular Weight	539.57 g/mol
Synonyms	N-(2-(6-((2-ethyl-5,7-dimethyl-3H-imidazo[4,5-b]pyridin-3-yl)methyl)quinolin-2-yl)phenyl)trifluoromethanesulfonamide



Signaling Pathway

GA 0113 acts as a competitive antagonist at the angiotensin II receptor type 1 (AT1R). The binding of the endogenous ligand, angiotensin II, to AT1R typically initiates a signaling cascade through $G\alpha q/11$ proteins. This leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 stimulates the release of intracellular calcium (Ca^{2+}), while DAG activates protein kinase C (PKC). These downstream effects contribute to vasoconstriction, aldosterone secretion, and cellular growth and proliferation. By blocking the binding of angiotensin II to the AT1 receptor, **GA 0113** effectively inhibits this signaling pathway and its physiological consequences.



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Caption: Mechanism of action of **GA 0113** as an AT1 receptor antagonist.

Solution Preparation and Storage

As specific solubility and stability data for **GA 0113** are not widely available, the following protocols are based on general practices for handling novel, stable organic compounds for research purposes. It is strongly recommended that the end-user performs small-scale solubility and stability tests before preparing large quantities of stock solutions.

Data on Solution Preparation and Storage



Parameter	Recommendation	Notes
Recommended Solvents	Dimethyl sulfoxide (DMSO), Ethanol	For in vitro studies, DMSO is a common choice for creating high-concentration stock solutions. For in vivo studies, a co-solvent system (e.g., DMSO and saline) may be necessary.
Stock Solution Concentration	1-10 mM in DMSO	Higher concentrations may be achievable, but should be tested for solubility.
Working Solution Preparation	Dilute the stock solution in the appropriate cell culture medium or physiological buffer.	The final concentration of the organic solvent (e.g., DMSO) in the working solution should be kept low (typically <0.1%) to avoid solvent-induced cellular toxicity.
Storage of Stock Solutions	Aliquot and store at -20°C or -80°C.	Aliquoting prevents repeated freeze-thaw cycles which can degrade the compound.
Short-term Storage	2-8°C for up to a few days.	For working solutions, it is recommended to prepare them fresh for each experiment.
Long-term Storage	-20°C for up to 6 months; -80°C for up to 2 years.	Protect from light. Stability should be verified by the enduser for long-term storage.

Experimental Protocols

Protocol 1: Preparation of a 10 mM GA 0113 Stock Solution in DMSO

Materials:

• GA 0113 powder (MW: 539.57 g/mol)



- Dimethyl sulfoxide (DMSO), anhydrous, sterile
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- · Pipettes and sterile filter tips

Procedure:

- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out 5.4 mg of GA 0113 powder into the tube.
- Adding the Solvent:
 - Add 1 mL of anhydrous, sterile DMSO to the tube containing the GA 0113 powder.
- Dissolving the Compound:
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
 - Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.
 Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting and Storage:
 - Dispense the 10 mM stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C or -80°C for long-term storage.



Protocol 2: Preparation of a Working Solution for Cell-Based Assays

Materials:

- 10 mM GA 0113 stock solution in DMSO
- Sterile cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile tubes for dilution
- · Pipettes and sterile filter tips

Procedure:

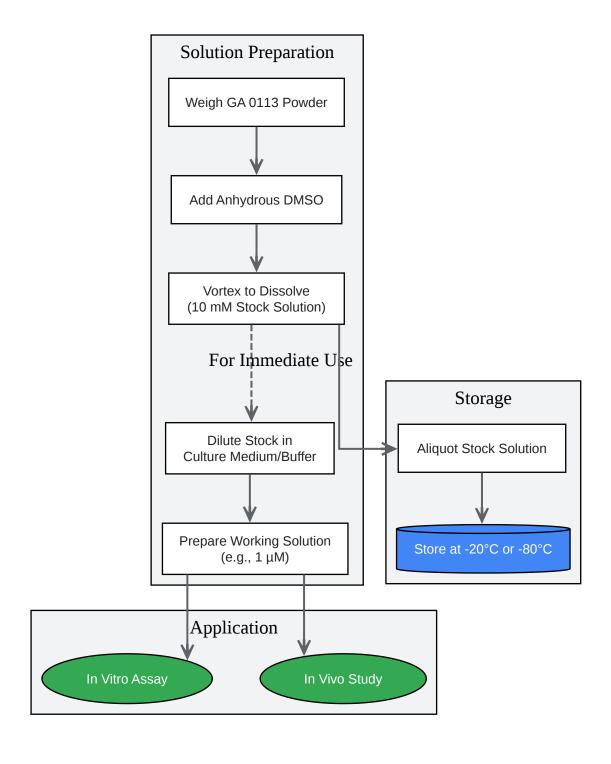
- Determine the Final Concentration:
 - Decide on the final concentration of GA 0113 required for your experiment (e.g., 1 μM).
- · Serial Dilution:
 - Perform a serial dilution of the 10 mM stock solution in sterile cell culture medium to achieve the desired final concentration.
 - Example for a 1 μM final concentration:
 - Prepare an intermediate dilution by adding 10 μL of the 10 mM stock solution to 990 μL of cell culture medium to get a 100 μM solution.
 - Add 10 μ L of the 100 μ M solution to 990 μ L of cell culture medium to achieve the final 1 μ M working solution.
- Solvent Control:
 - Prepare a vehicle control by adding the same final concentration of DMSO to the cell
 culture medium as is present in the GA 0113 working solution. This is crucial to account
 for any effects of the solvent on the cells.



- Use in Experiment:
 - Use the freshly prepared working solution and vehicle control in your cell-based assay immediately.

Workflow for GA 0113 Solution Preparation and Storage





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Caption: Workflow for preparing and storing GA 0113 solutions.

Safety Precautions







- GA 0113 is for research use only. The toxicological properties have not been fully investigated.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling the compound.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- In case of contact with eyes or skin, wash immediately with plenty of water.
- Consult the Safety Data Sheet (SDS) from the supplier for complete safety information, if available. If an SDS is not available, handle with the caution appropriate for a novel chemical compound.
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